

# stability issues with Indirubin-5-sulfonate in buffer solutions

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## Compound Focus: Indirubin-5-sulfonate

CAS No.: 244021-67-8

Cat. No.: S587368

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## Compound Profile & Handling

This section provides the core technical data for researchers working with **Indirubin-5-sulfonate**.

Property	Description
Chemical Name	Indirubin-5-sulfonate [1] [2]
CAS Number	244021-67-8 [1] [2]
Molecular Formula	C <sub>16</sub> H <sub>10</sub> N <sub>2</sub> O <sub>5</sub> S [1] [2]
Molecular Weight	342.33 g/mol [1] [2]
Primary Mechanism of Action	Cyclin-dependent kinase (CDK) inhibitor; also inhibits GSK-3β [1]
Recommended Storage	Room temperature in continental US; may vary elsewhere. Store under recommended conditions in the Certificate of Analysis [1].
Handling Notes	For research use only. Not for human use. This product is a controlled substance and not for sale in all territories [1].

## Biological Activity & Targets

**Indirubin-5-sulfonate** is a potent multi-kinase inhibitor. The table below summarizes its half-maximal inhibitory concentration (IC<sub>50</sub>) values for various kinase targets, which is crucial for designing cellular assays [1].

Target Kinase	IC <sub>50</sub> Value
CDK2/Cyclin A	35 nM [1]
CDK1/Cyclin B	55 nM [1]
CDK5/p35	65 nM [1]
CDK2/Cyclin E	150 nM [1]
CDK4/Cyclin D1	300 nM [1]
GSK-3β	Shows inhibitory activity (specific IC <sub>50</sub> not listed for sulfonated form) [1]

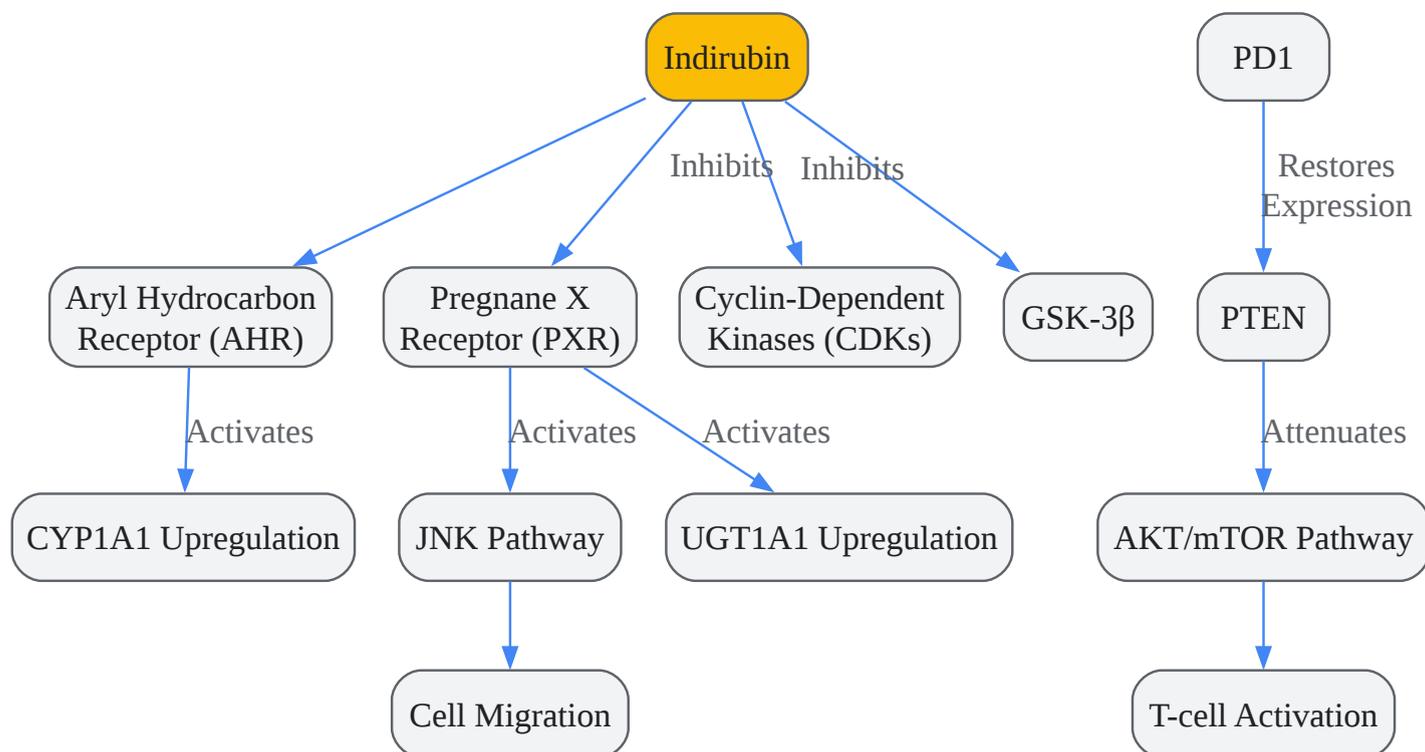
## Frequently Asked Questions

**Q1: What is the main advantage of using Indirubin-5-sulfonate over the parent compound, Indirubin?**

The primary advantage is **improved solubility**. Sulfonation is a common chemical strategy to enhance the solubility of indirubin derivatives in aqueous systems, which is beneficial for biological testing and formulation [3]. In terms of potency, **Indirubin-5-sulfonate** is a much stronger CDK inhibitor (IC<sub>50</sub> values in the nanomolar range) [1] compared to unmodified Indirubin (IC<sub>50</sub> values in the micromolar range) [4].

**Q2: Are there any known signaling pathways affected by indirubin compounds that I should consider in my experimental design?**

Yes, indirubin derivatives are known to modulate several key signaling pathways. While most detailed studies are on indirubin itself, the core skeleton is shared. The following diagram maps out the primary documented pathways.



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The pathways can be summarized as follows [5] [6] [7]:

- **Kinase Inhibition:** Directly inhibits CDKs and GSK-3 $\beta$ , affecting cell cycle progression and metabolism [1] [6].
- **Xenobiotic Receptor Activation:** Acts as a ligand for the Aryl Hydrocarbon Receptor (AHR) and Pregnane X Receptor (PXR), leading to the upregulation of genes like CYP1A1 and UGT1A1 [7].
- **Immune Modulation:** In immune cells, it can modulate the PD1/PTEN/AKT signaling axis, impacting T-cell homeostasis [5].
- **Cell Migration:** The indirubin-PXR axis has been shown to activate the JNK pathway, accelerating cell migration in keratinocytes [7].

## Troubleshooting & Stability Guidance

While direct data is unavailable, you can establish a stability profile for your specific conditions with these steps:

- **Determine Optimal pH:** One study on electrochemical behavior suggests that an **alkaline pH has a negative effect on the stability** of both solid indirubin and its sulfonated form, while **acidic conditions are more favorable** [3]. Start your stability tests in buffers with a pH below 7.0.
- **Create a Stability Profile:** Prepare your stock solution in a recommended solvent (like DMSO) and then dilute it into the buffer solutions you plan to use for your experiments.
- **Monitor Stability Over Time:** Use analytical methods like **High-Performance Liquid Chromatography (HPLC)** to monitor the concentration of **Indirubin-5-sulfonate** in your buffer solutions over time (e.g., 0, 1, 2, 4, 8, 24 hours). A decrease in the parent compound peak indicates degradation.
- **Protect from Light:** As indirubin itself is known to be affected by light [3], it is prudent to store all solutions containing **Indirubin-5-sulfonate** in the dark and perform experiments under low-light conditions where possible.

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